

NVP-AEW541 solubility issues in vitro

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Compound Focus: Nvp-aew541

CAS No.: 475488-34-7

Cat. No.: S517365

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Key Physicochemical & Handling Data

The table below consolidates essential information for working with **NVP-AEW541** in a laboratory setting.

Parameter	Specification / Value	Notes / Context
Molecular Weight	439.55 g/mol	[1]
CAS Number	475489-16-8	[1]
Recommended Solvent	Anhydrous DMSO	Hygroscopic DMSO can impact solubility; use newly opened aliquots. [1]
Solubility in DMSO	50 mg/mL (113.75 mM)	Requires ultrasonication to dissolve. [1]
Appearance	White to light yellow solid	[1]
Stock Solution Stability	-80°C for 2 years; -20°C for 1 year.	Aliquot to avoid repeated freeze-thaw cycles. [1]

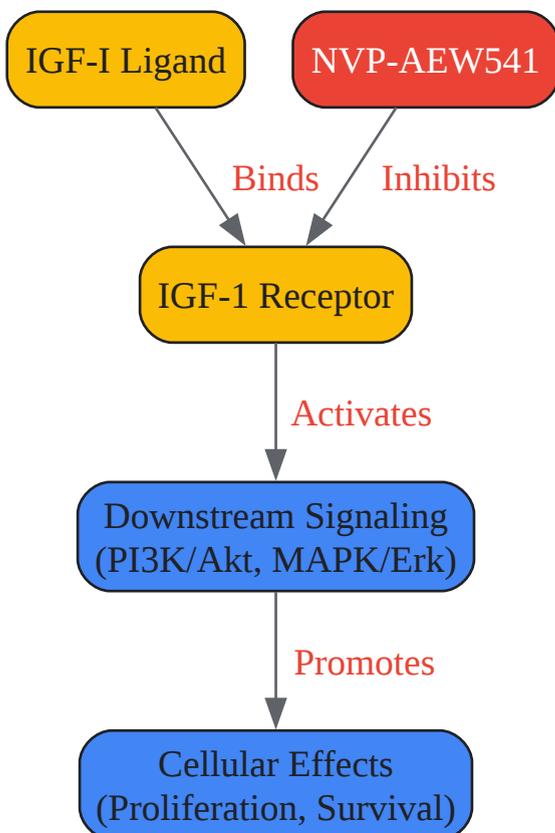
Protocol for Preparing Stock Solutions

For a **10 mM** stock solution:

- Add 1 mL of anhydrous DMSO to a vial containing **5 mg** of **NVP-AEW541**.
- **Sonicate** the mixture to ensure the solid is fully dissolved.
- Once dissolved, **aliquot** the solution into smaller volumes to minimize freeze-thaw cycles.
- Store the aliquots at **-80°C** (for up to 2 years) or **-20°C** (for up to 1 year). [1]

Critical Experimental Considerations

- **Impact of Solvent Quality:** The solubility and stability of **NVP-AEW541** are significantly affected by water content in DMSO. Using "newly opened DMSO" is explicitly recommended to ensure reliability, as hygroscopic DMSO can lead to precipitation or degradation of the compound. [1]
- **Cellular Assay Controls:** When using **NVP-AEW541** in cell-based experiments, include a vehicle control containing the same concentration of DMSO used in your treated samples. This controls for any potential effects of the solvent on cell viability. [2] [3]
- **Beyond Solubility: Biological Activity:** **NVP-AEW541** is a potent and selective inhibitor of the Insulin-like Growth Factor 1 Receptor (IGF-1R). It works by inhibiting the receptor's tyrosine kinase activity, which blocks downstream signaling pathways like PI3K/Akt and MAPK/Erk that are crucial for cell survival and proliferation. [4] [5] The diagram below illustrates this signaling pathway and the inhibitor's target.



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Frequently Asked Questions

Q1: The compound precipitated after thawing my stock solution. What should I do? Warm the vial to room temperature and sonicate it briefly. If the precipitate does not fully dissolve, the stock solution may have been compromised and should not be used. This highlights the importance of proper aliquoting and avoiding water contamination.

Q2: What is the typical working concentration range for in vitro cellular assays? Reported IC50 values for inhibiting IGF-1R autophosphorylation are in the nanomolar range (e.g., 65-86 nM). However, functional effects on processes like cell proliferation or survival may require micromolar-range concentrations. You must determine the optimal dose for your specific cell line and assay. [1]

Q3: Does NVP-AEW541 inhibit any other receptors? Yes, while it is selective for IGF-1R over the closely related Insulin Receptor (InsR) at the cellular level, it can also inhibit other kinases like Flt-3, PDGFR, c-Src, and c-Kit at higher concentrations. Always consider potential off-target effects in your experimental design and interpretation. [1]

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